

A Technical Guide to the Stability and Storage of 2-Ethynylpyrimidine

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Compound of Interest

Compound Name: **2-Ethynylpyrimidine**

Cat. No.: **B1314018**

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Executive Summary

2-Ethynylpyrimidine is a valuable building block in medicinal chemistry and materials science. Its reactive ethynyl group and pyrimidine core make it a versatile synthon, but also susceptible to degradation if not handled and stored correctly. This technical guide provides a comprehensive overview of the known stability and recommended storage conditions for **2-Ethynylpyrimidine**. The information herein is synthesized from publicly available safety data sheets and chemical supplier information. While specific, in-depth stability studies with quantitative degradation kinetics are not readily available in the public domain, this guide consolidates the existing knowledge to ensure the compound's integrity for research and development purposes.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Ethynylpyrimidine** is presented in Table 1. These properties are essential for understanding the compound's behavior and for developing appropriate analytical methods.

Table 1: Physicochemical Properties of **2-Ethynylpyrimidine**

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₄ N ₂	[1][2][3]
Molecular Weight	104.11 g/mol	[1][2][3]
Appearance	Solid, Powder, Colorless to Brown Liquid	[2][3][4]
Melting Point	95-96.5 °C	[1][3]
Boiling Point	228.2 °C at 760 mmHg	[5]
Density	1.11 g/cm ³ (predicted)	[1]
Flash Point	103.6 °C	[5]
Vapor Pressure	0.112 mmHg at 25°C	[5]

Note: Some properties, like appearance, can vary between suppliers and batches.

Stability Profile and Recommended Storage

The chemical stability of **2-Ethynylpyrimidine** is paramount for its effective use. The product is generally considered stable under standard ambient conditions if stored correctly.[6] However, its reactivity suggests that long-term stability is best maintained under controlled conditions.

Recommended Storage Conditions

Suppliers provide slightly varied recommendations for storage. A consolidated summary is provided in Table 2 for easy comparison. For long-term storage, adhering to the most stringent conditions is advisable.

Table 2: Summary of Recommended Storage Conditions

Parameter	Recommendation	Rationale / Notes	Reference(s)
Temperature	Room Temperature, Cool place, Keep refrigerated (2-8°C)	To minimize thermal decomposition and potential polymerization of the ethynyl group. Refrigeration is the most conservative approach for long- term storage.	[4][6][7][8]
Atmosphere	Store under an inert atmosphere (e.g., Argon, Nitrogen)	To prevent oxidation of the electron-rich pyrimidine ring and the ethynyl moiety.	[8]
Container	Tightly-closed original container	Prevents contamination and exposure to moisture and air.	[4][6][7][9]
Environment	Dry, well-ventilated area	To avoid moisture absorption and degradation. Proper ventilation is a standard safety practice.	[4][6][7][8]
Light Exposure	Store out of direct sunlight	To prevent potential light-induced degradation or polymerization. One supplier notes it may darken on storage without loss of purity.	[8]

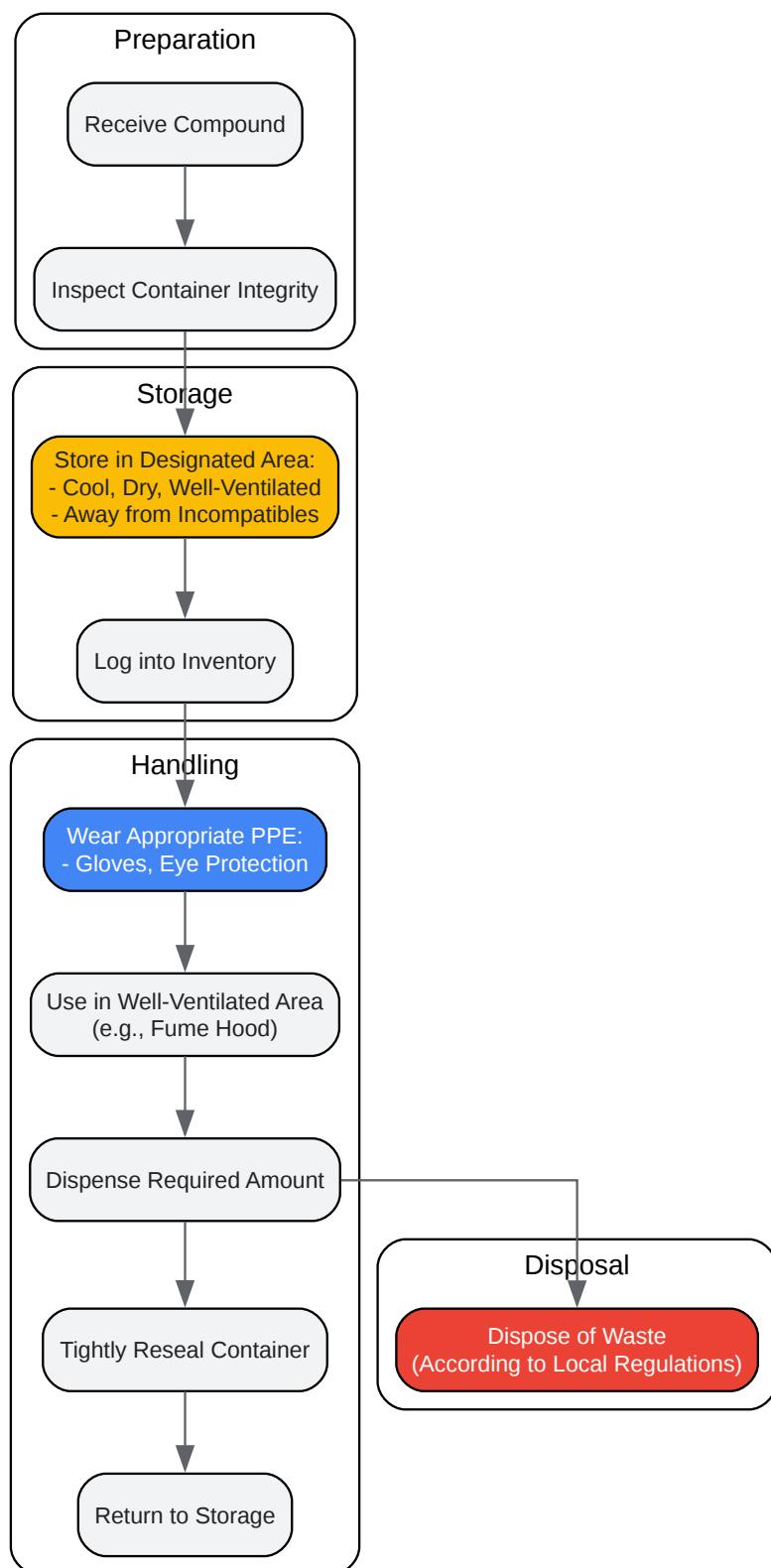
Incompatible Materials and Conditions to Avoid

To ensure the stability of **2-Ethynylpyrimidine**, contact with the following should be avoided:

- Strong Oxidizing Agents: These can react with the pyrimidine ring and the ethynyl group.[7]
- Heat, Sparks, and Open Flames: The compound is combustible.[4][7][8]
- Dust Generation: Minimizing dust is important for handling solids to prevent inhalation and potential dust explosions.[6][7]

Handling and Safety Precautions

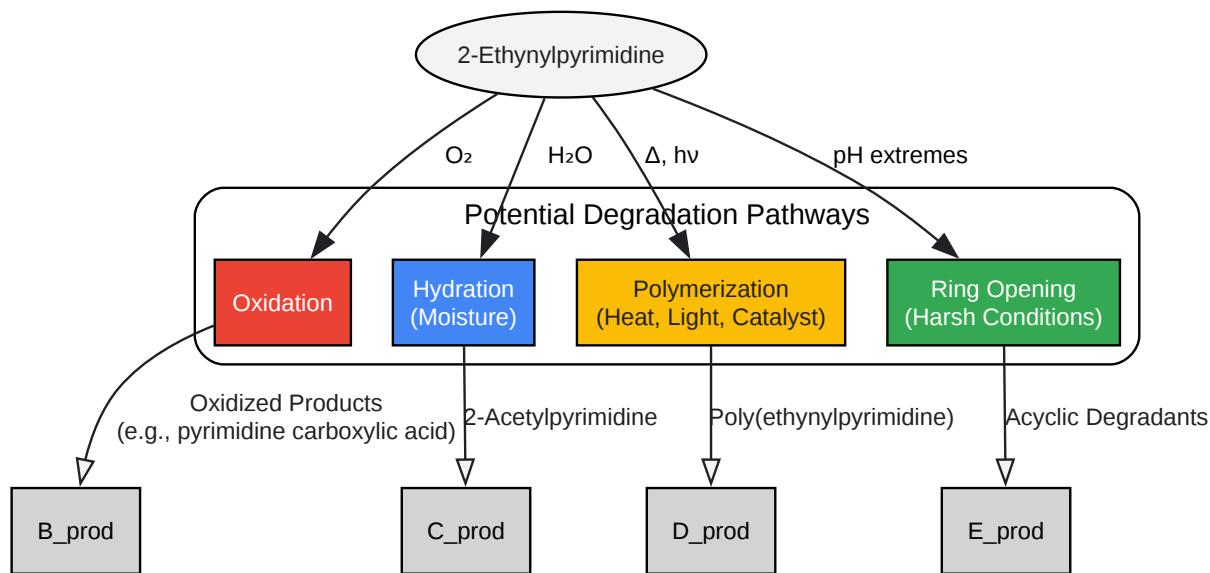
Proper handling is crucial for both user safety and maintaining compound integrity.

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Caption: General workflow for receiving, storing, and handling **2-Ethynylpyrimidine**.

Potential Degradation Pathways

While specific degradation studies for **2-Ethynylpyrimidine** were not identified, potential degradation pathways can be inferred based on the chemical functionalities present. The primary points of reactivity are the ethynyl group and the nitrogen atoms in the pyrimidine ring.



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Caption: Hypothetical degradation pathways for **2-Ethynylpyrimidine**.

- Oxidation: The electron-rich system can be susceptible to oxidation, potentially leading to the formation of pyrimidine-2-carboxylic acid or other oxidized species.
- Hydration: The ethynyl group can undergo hydration, especially in the presence of acid or metal catalysts, to form 2-acetylpyrimidine.
- Polymerization: Terminal alkynes are known to polymerize, a reaction that can be initiated by heat, light, or trace metal catalysts. This would result in a complex mixture of oligomers and polymers.
- Ring Opening: Under harsh acidic or basic conditions, the pyrimidine ring itself could be susceptible to hydrolytic cleavage, as seen in general pyrimidine catabolism pathways.[\[10\]](#) [\[11\]](#)[\[12\]](#)

Experimental Protocols for Stability Assessment

Detailed experimental protocols for assessing the stability of **2-Ethynylpyrimidine** are not described in the reviewed literature. However, a standard approach for conducting a preliminary stability study can be outlined.

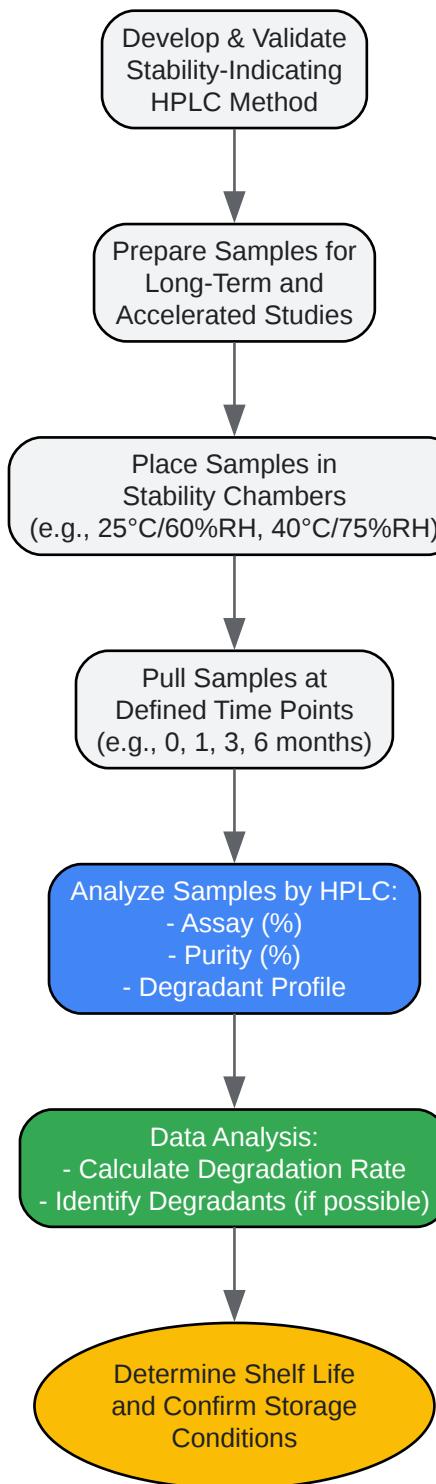
Objective

To evaluate the stability of **2-Ethynylpyrimidine** under accelerated (heat, light) and long-term (recommended storage) conditions.

Materials and Methods

- Reference Standard: A well-characterized, high-purity lot of **2-Ethynylpyrimidine**, stored at -20°C under argon.
- Analytical Technique: High-Performance Liquid Chromatography (HPLC) with UV detection is a suitable method for purity assessment and quantification of degradants. A reversed-phase C18 column with a mobile phase consisting of a buffered aqueous solution and an organic modifier (e.g., acetonitrile or methanol) would be a typical starting point for method development.
- Forced Degradation: To identify potential degradation products, the compound would be subjected to stress conditions:
 - Acidic: 0.1 M HCl at 40-60°C
 - Basic: 0.1 M NaOH at 40-60°C
 - Oxidative: 3% H₂O₂ at room temperature
 - Thermal: 80°C (solid state)
 - Photolytic: Exposure to UV/Vis light (ICH Q1B guidelines)

Experimental Workflow



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